

methyl cinnamate phytochemical characterization

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Compound Focus: Methyl Cinnamate

CAS No.: 1754-62-7

Cat. No.: S1534355

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Chemical Profile & Natural Occurrence

Methyl cinnamate is a natural flavor compound described as having a "balsamic, strawberry, fruity, cherry" odor [1]. It is the methyl ester of cinnamic acid, synthesized by cinnamic acid methyltransferase (CAMT) from cinnamic acid using S-adenosyl-L-methionine (SAM) as a methyl donor [2] [1].

Table 1: Natural Sources and Biosynthetic Enzymes of Methyl Cinnamate

Source Type	Specific Source	Key Biosynthetic Enzyme	Reference
Flowering Plant	<i>Alpinia katsumadai</i> Hayata seeds	Not specified in search results	[2]
Flowering Plant	Basil (<i>Ocimum basilicum</i>)	ObCCMT (Cinnamic acid/p-coumaric acid methyltransferase)	[1]
Liverwort	<i>Conocephalum salebrosum</i>	CsCAMT (Cinnamic acid methyltransferase)	[1]
Food	<i>Tricholoma matsutake</i> Soup	Not applicable (naturally occurring volatile)	[3]

It is important to note that the enzyme responsible for its biosynthesis, cinnamic acid methyltransferase (CAMT), belongs to the **SABATH** family of methyltransferases. Research suggests that this biosynthetic pathway evolved independently in liverworts and flowering plants [1].

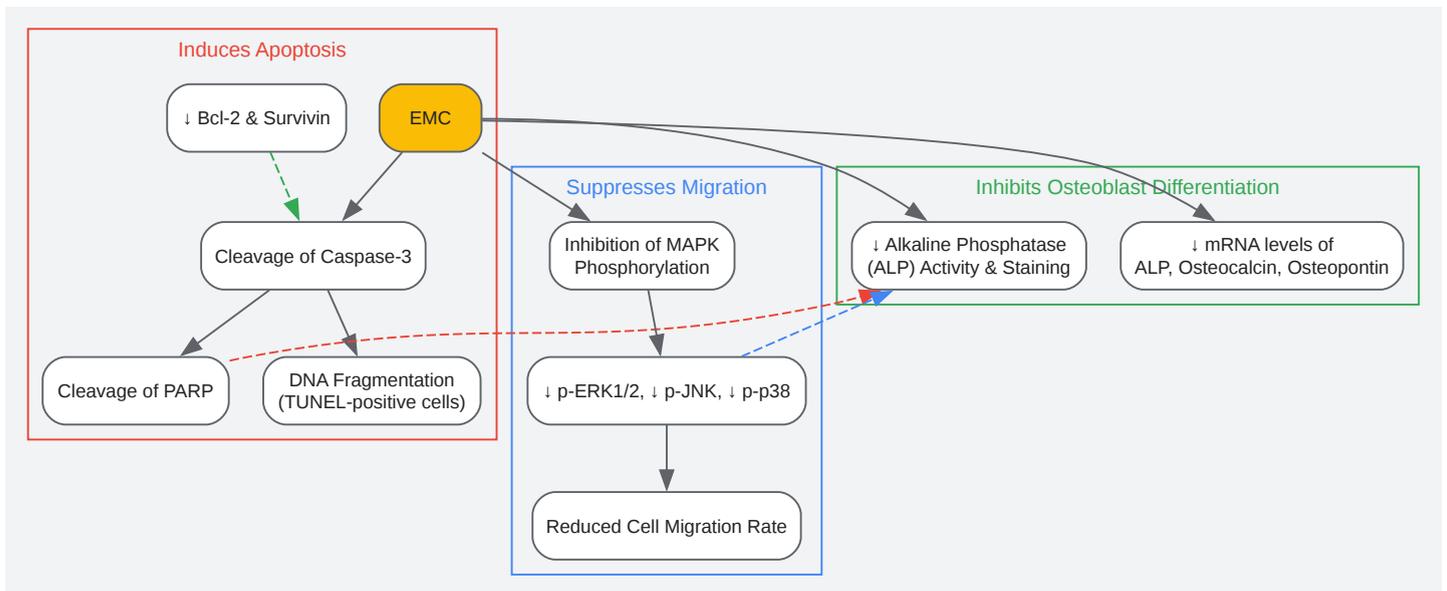
Pharmacological Mechanisms & Biological Activities

(E)-methyl-cinnamate (EMC) exhibits significant pharmacological effects, particularly on bone cells, as demonstrated in studies using pre-osteoblast MC3T3-E1 cell lines [2] [4].

Table 2: Summarized Pharmacological Effects of (E)-Methyl-Cinnamate (EMC) on Pre-Osteoblasts

Assay/Category	Observed Effect of EMC	Proposed Mechanism / Key Biomarkers
Cell Viability (MTT Assay)	Decreased in a time- and dose-dependent manner.	-
Apoptosis (TUNEL Assay)	Increased DNA fragmentation and TUNEL-positive cells.	Increased cleavage of caspase-3 and PARP; Reduced expression of anti-apoptotic proteins Bcl-2 and Survivin.
Cell Migration (Wound-healing Assay)	Suppressed migration rate in a dose-dependent manner.	Inhibition of MAPK signaling pathways (ERK1/2, JNK, p38).
Osteoblast Differentiation	Inhibited differentiation and reduced Alkaline Phosphatase (ALP) activity and staining.	Downregulation of early/late osteogenic markers (ALP, Osteocalcin, Osteopontin).

The following diagram illustrates the mechanistic pathway by which EMC induces apoptosis and suppresses migration and differentiation in pre-osteoblasts, integrating the key findings from the table above.



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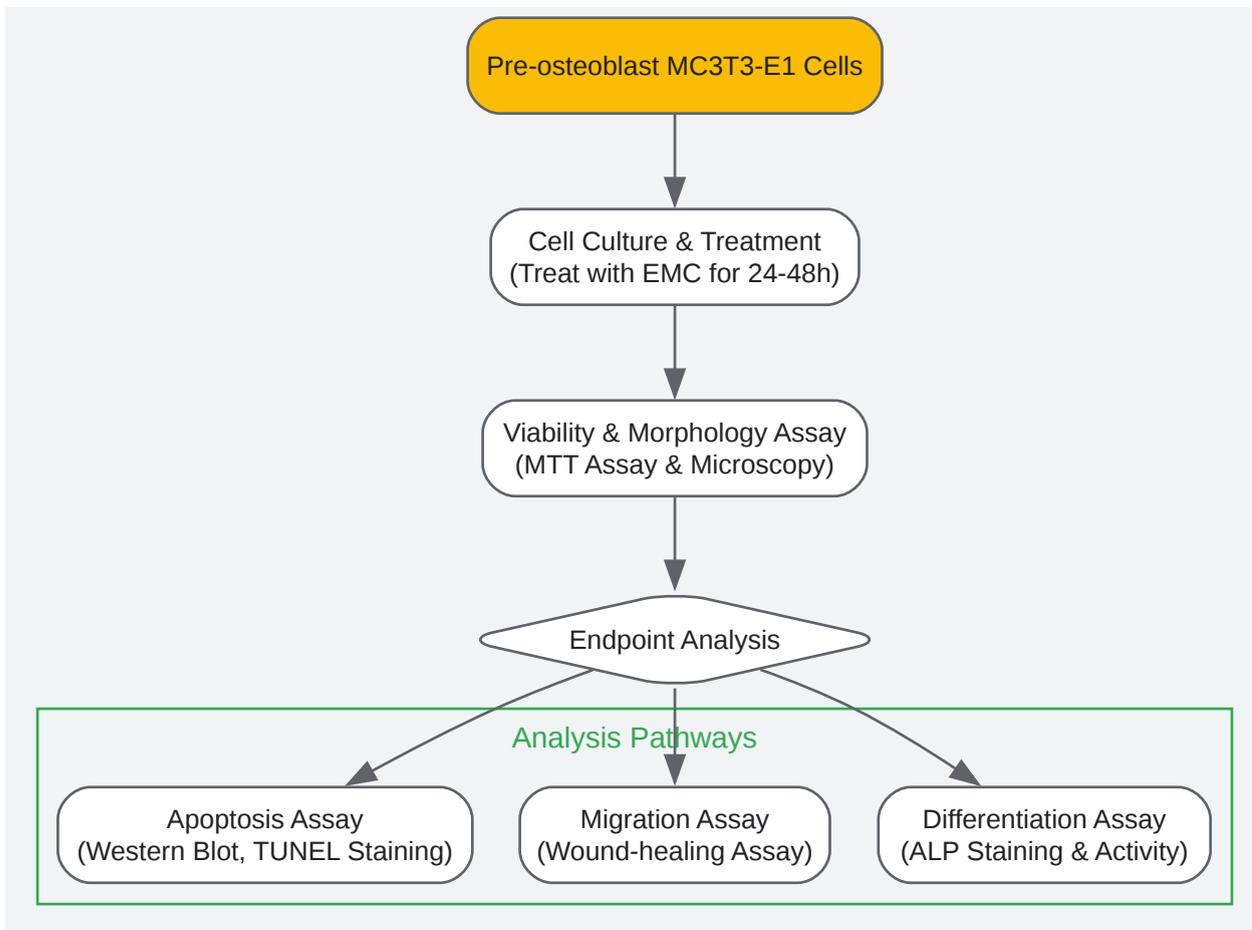
Mechanism of EMC action in pre-osteoblasts.

Analytical Methods & Experimental Protocols

The characterization of **methyl cinnamate**'s effects and its detection in samples involves several sophisticated analytical techniques.

Protocol: Evaluating Anti-Osteoblast Effects [2]

The following workflow outlines a standard cell-based assay to investigate the effects of a compound on pre-osteoblasts, from cell culture to endpoint analysis.

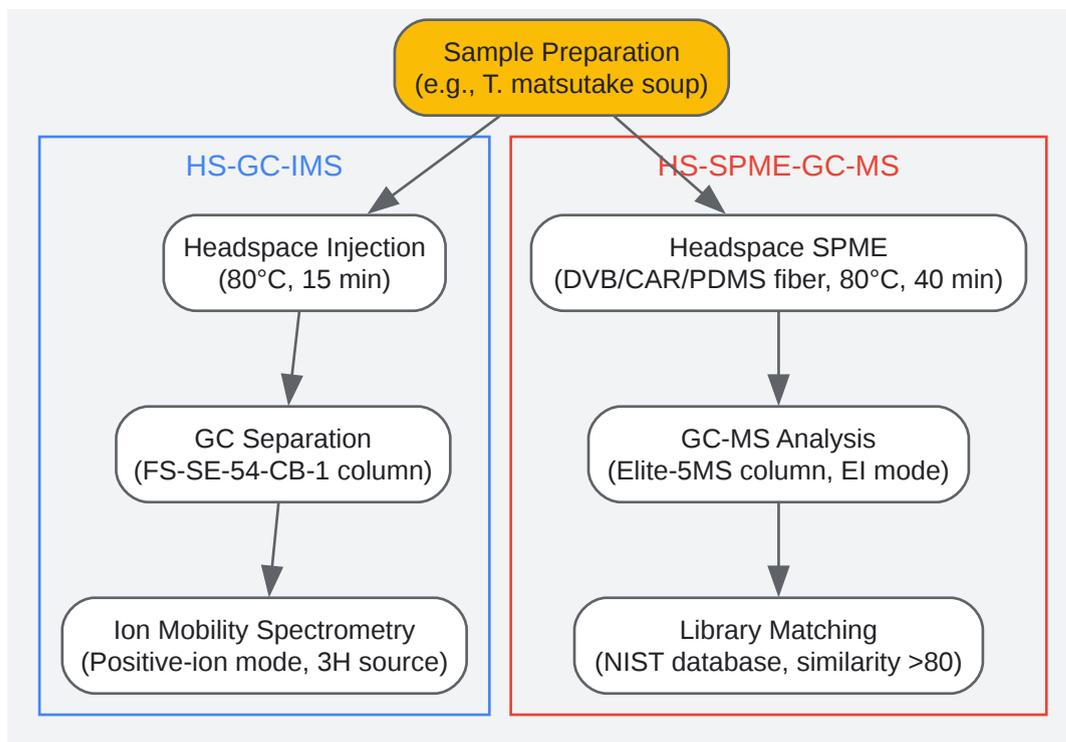


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Workflow for evaluating anti-osteoblast effects.

Protocol: Detecting Methyl Cinnamate in Food Matrices [3]

For analyzing volatile compounds like **methyl cinnamate** in complex samples such as *Tricholoma matsutake* soup, the following workflow is applicable.



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Analytical workflow for volatile compound detection.

Research Implications and Future Directions

The suppression of osteoblast survival, migration, and differentiation suggests EMC could be a potential phytomedicine for treating **bone diseases involving abnormal osteoblast function**, such as osteopetrosis, where reduced bone resorption needs to be balanced by controlling bone formation [2] [4]. Furthermore, **methyl cinnamate**'s role as a key aroma compound in food science highlights its importance in product flavor optimization [3].

Future research should focus on:

- **In vivo validation** of the anti-osteoblast effects observed in cell cultures.
- Exploring the **therapeutic window** and potential applications in other disease models.
- Further characterization of **CsCAMT and ObCCMT enzymes** for potential biotechnological production.

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